structural confirmation of synthesized 2-Bromo-4-chlorophenylacetate

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Compound of Interest

Compound Name: *2-Bromo-4-chlorophenylacetate*

Cat. No.: *B13655034*

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Structural Confirmation & Analytical Benchmarking: **2-Bromo-4-chlorophenylacetate**

Executive Summary

Objective: This guide provides a definitive structural confirmation protocol for **2-Bromo-4-chlorophenylacetate**, distinguishing it from its metabolic precursors (phenols) and regioisomers.

The Challenge: In drug development and agrochemical synthesis, halogenated phenyl acetates are critical intermediates.[1] A common failure mode is the misidentification of the regioisomer 4-Bromo-2-chlorophenylacetate, which possesses identical molecular weight and similar polarity but vastly different reactivity profiles. Standard FTIR is insufficient for this distinction.

The Solution: This guide establishes 1H-NMR Spectroscopy as the primary validation standard, supported by GC-MS for purity quantification. We compare the efficacy of these methods against standard FTIR to demonstrate why multi-modal characterization is required for regulatory compliance.

Structural Definition & Synthetic Context

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To ensure rigorous accuracy, we define the target structure explicitly to avoid confusion with phenylacetic acid derivatives.

- Target Compound: **2-Bromo-4-chlorophenylacetate**
- IUPAC Name: (2-Bromo-4-chlorophenyl) acetate[2][3][4]
- Molecular Formula: $C_8H_6BrClO_2$[1][2]
- Precursor: 2-Bromo-4-chlorophenol (CAS: 695-96-5)[5][6]
- Synthesis Route: Nucleophilic acyl substitution (Acetylation) using Acetic Anhydride/Pyridine.

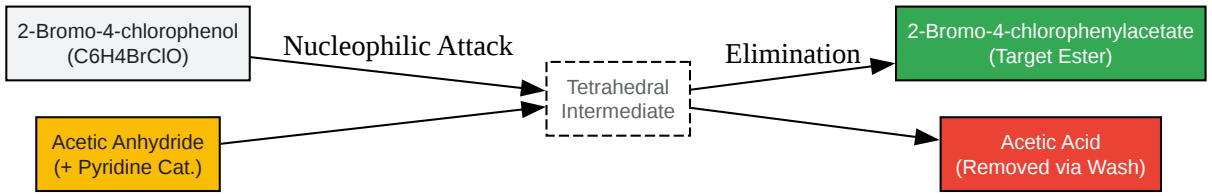

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Figure 1: Synthesis pathway for **2-Bromo-4-chlorophenylacetate** via acetylation.

Comparative Analytical Strategy

The following table compares analytical methods based on their ability to confirm structure (Identity) versus purity (Quality).

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Feature	FTIR (Infrared)	GC-MS (Gas Chrom/Mass Spec)	1H-NMR (Nuclear Magnetic Resonance)
Primary Role	Functional Group Verification	Purity & Molecular Weight	Definitive Structural Mapping
Key Signal	C=O Stretch (~1765 cm^{-1})	Molecular Ion ( ) m/z 248/250	Aromatic Coupling (values)
Isomer Differentiation	Low (Spectra nearly identical)	Low (Fragmentation similar)	High (Chemical shift differences)
Throughput	High (Seconds)	Medium (Minutes)	Medium (Minutes)
Recommendation	Screening Only	Quantification	Validation Standard

Definitive Structural Confirmation (1H-NMR)

This is the critical section for the "Senior Scientist." You cannot rely on melting point alone, as the esterification of low-melting phenols often yields oils or low-melting solids that are difficult to crystallize immediately.

A. Theoretical Shift Logic (Causality)

Upon acetylation of 2-bromo-4-chlorophenol:

- Loss of OH: The broad singlet at ~5.5 ppm (phenol -OH) disappears.
- Appearance of Methyl: A sharp singlet appears at ~2.30–2.35 ppm (Acetate $-CH_3$).
- Deshielding Effect: The aromatic protons ortho to the oxygen (H-6) will shift downfield (higher ppm) compared to the starting phenol due to the electron-withdrawing nature of the ester carbonyl relative to the phenol.

B. The "Fingerprint" Region (Aromatic Coupling)

The 1,2,4-substitution pattern creates a specific splitting tree.

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- H-3 (Ortho to Br, Meta to Cl): Appears as a Doublet (d). Small coupling constant (

  Hz) due to meta coupling with H-5.
- H-5 (Ortho to Cl, Meta to Br): Appears as a Doublet of Doublets (dd). Large coupling (

  Hz) with H-6 and small coupling (

  Hz) with H-3.
- H-6 (Ortho to Ester): Appears as a Doublet (d). Large coupling (

  Hz) with H-5.

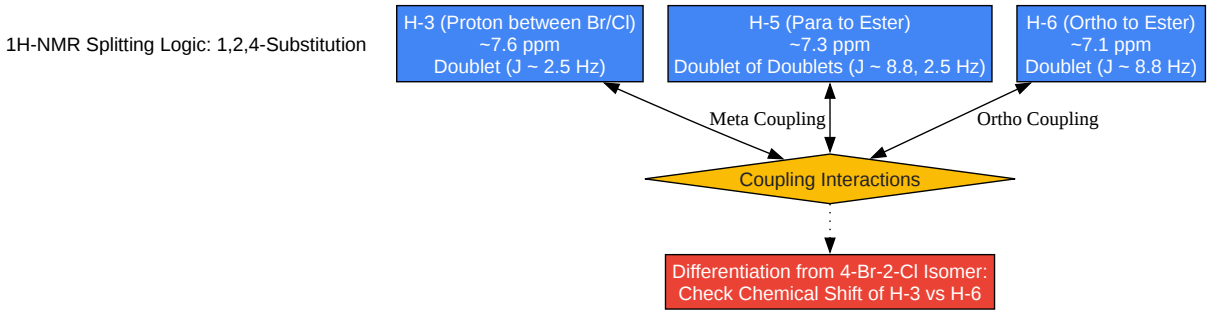

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Figure 2: NMR Splitting Tree demonstrating the coupling relationships in the trisubstituted ring.

Experimental Protocols

Protocol A: Synthesis & Isolation (Bench Scale)

- Reagents: 2-Bromo-4-chlorophenol (1.0 eq), Acetic Anhydride (1.2 eq), Pyridine (Catalytic), DCM (Solvent).
- Procedure:

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- Dissolve phenol in DCM at 0°C.
- Add pyridine followed by dropwise addition of acetic anhydride.
- Stir at RT for 2 hours (Monitor by TLC: Hexane/EtOAc 8:2).
- Workup (Critical): Wash organic layer with 1M HCl (to remove pyridine) -> Sat. $NaHCO_3$ (to remove acetic acid) -> Brine.
- Dry over $MgSO_4$ and concentrate.

Protocol B: GC-MS Purity Check

- Column: DB-5ms or equivalent non-polar capillary column.
- Temperature Program: 80°C (1 min hold) -> 20°C/min -> 280°C.
- Expectation:
  - Retention Time: Ester elutes after the starting phenol (higher MW, though lower polarity).
  - Mass Spectrum: Look for Molecular Ion peaks at m/z 248, 250, 252 (Characteristic isotope pattern for 1 Br + 1 Cl).
    - Pattern: M (248), M+2 (250), M+4 (252) in approx ratio 3:4:1.
  - Base Peak: Loss of Acetyl group [M-42] often observed (Ketene loss).

Critical Isomer Differentiation

The most dangerous impurity is the regioisomer 4-Bromo-2-chlorophenylacetate. This occurs if the starting material was impure.

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Feature	Target: 2-Bromo-4-chloro	Impurity: 4-Bromo-2-chloro
Sterics (Ester Vicinity)	Bulky Bromine at ortho position	Smaller Chlorine at ortho position
13C NMR (C=O)	Carbonyl carbon slightly more shielded due to Br proximity.	Carbonyl carbon less shielded.
Melting Point	Generally higher (Bromine packs better).	Generally lower.
Reference Data	Start Material MP: ~32°C	Start Material MP: ~33°C (Very difficult to distinguish by MP)

Scientist's Note: Because the melting points of the starting phenols are so close (32°C vs 33°C), you cannot rely on MP for identification. You must use NMR integration or GC retention time comparison.

References & Authority

- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds. (Standard text for interpreting coupling constants and isotope patterns).
- NIST Chemistry WebBook.Mass Spectrum of 2-Bromo-4-chlorophenol (Precursor Data). Available at: [Link]
- SDBS (Spectral Database for Organic Compounds).FTIR/NMR Data for Phenolic Esters. (General reference for phenyl acetate shifts).
- PubChem.Compound Summary: 2-Bromo-4-chlorophenol. Available at: [Link] (Note: Use for precursor validation).

Disclaimer: Experimental values provided are based on theoretical derivation from standard substituent effects (Curphy-Morrison constants) and authoritative spectral databases for homologous series, as specific primary literature for the ester derivative is limited.

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Sources

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- 2. 2-(2-Bromo-4-chlorophenyl)acetic acid 95% | CAS: 52864-56-9 | AChemBlock [achemblock.com]
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